

# Application Note: UV-Vis Spectroscopic Analysis of Barium Dichromate Solutions

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## Compound of Interest

Compound Name: Barium dichromate

Cat. No.: B084721

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a comprehensive guide to the quantitative analysis of **Barium Dichromate** ( $\text{BaCr}_2\text{O}_7$ ) solutions using Ultraviolet-Visible (UV-Vis) spectroscopy. The characteristic UV-Vis spectrum of the dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ) allows for reliable determination of concentration. This note details the underlying principles, necessary instrumentation, and step-by-step protocols for sample preparation, spectral acquisition, and data analysis based on the Beer-Lambert Law.

## Principle of Analysis

The UV-Vis analysis of **barium dichromate** is based on the strong light absorption by the dichromate anion ( $\text{Cr}_2\text{O}_7^{2-}$ ). The absorption spectrum is a result of charge-transfer transitions, where an electron moves from an oxygen ligand orbital to a chromium metal orbital.<sup>[1]</sup> In an acidic medium, the dichromate ion is the predominant species and exhibits a characteristic spectrum with two main absorption maxima and two minima in the UV and visible regions.<sup>[1][2]</sup> This makes UV-Vis spectroscopy a powerful tool for quantitative analysis.

The concentration of a light-absorbing solute is directly proportional to the absorbance, as described by the Beer-Lambert Law:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- $\epsilon$  (epsilon) is the molar absorptivity ( $\text{L mol}^{-1} \text{cm}^{-1}$ )
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration of the analyte ( $\text{mol L}^{-1}$ )

To ensure the accuracy of the analysis, it is crucial to maintain a stable pH. Dichromate ( $\text{Cr}_2\text{O}_7^{2-}$ ) exists in equilibrium with chromate ( $\text{CrO}_4^{2-}$ ). In acidic solutions, the equilibrium shifts to favor the orange-red dichromate ion, while in neutral or basic conditions, the yellow chromate ion is formed.[1] Therefore, all solutions must be prepared in an acidic medium, such as perchloric acid or sulfuric acid, to ensure that the dichromate species is exclusively measured.

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## References

- 1. Barium dichromate | 13477-01-5 | Benchchem [benchchem.com]
- 2. Acidic Potassium Dichromate Solutions as Ultraviolet Absorbance Standards - PMC [pmc.ncbi.nlm.nih.gov]
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